

elemental analysis data for 4-Bromo-2-ethyl-6-methylpyridine

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Compound of Interest

Compound Name: 4-Bromo-2-ethyl-6-methylpyridine

Cat. No.: B8456145

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An essential step in preclinical drug development and materials science is the rigorous structural and purity validation of synthetic intermediates. Pyridine derivatives are privileged scaffolds in medicinal chemistry, frequently utilized to modulate the lipophilicity, steric hindrance, and pharmacokinetic profiles of active pharmaceutical ingredients (APIs).

This guide provides an in-depth comparative analysis of the elemental composition of **4-Bromo-2-ethyl-6-methylpyridine** against two closely related structural alternatives: 4-Bromo-2,6-diethylpyridine and 4-Bromo-2-ethylpyridine. By examining the theoretical and experimental elemental analysis (EA) data, we establish a framework for validating the purity of these halogenated building blocks using self-validating combustion methodologies.

Mechanistic Rationale: Why Alkyl Substitutions Matter

In drug design, the targeted substitution of alkyl groups at the 2- and 6-positions of the pyridine ring is not arbitrary. The shift from a single ethyl group (4-Bromo-2-ethylpyridine) to an asymmetric substitution (**4-Bromo-2-ethyl-6-methylpyridine**) or a symmetric substitution (4-Bromo-2,6-diethylpyridine) directly alters the molecule's partition coefficient (LogP) and the basicity (pKa) of the pyridine nitrogen.

To confirm that the correct homologue has been synthesized without cross-contamination, researchers rely on high-precision Elemental Analysis (EA). According to international standards for chemical publications and pharmaceutical purity, experimental CHN (Carbon, Hydrogen, Nitrogen) combustion data must fall within $\pm 0.4\%$ of the theoretical calculated values to confirm $\geq 95\%$ sample purity[1][2].

Quantitative Data Comparison

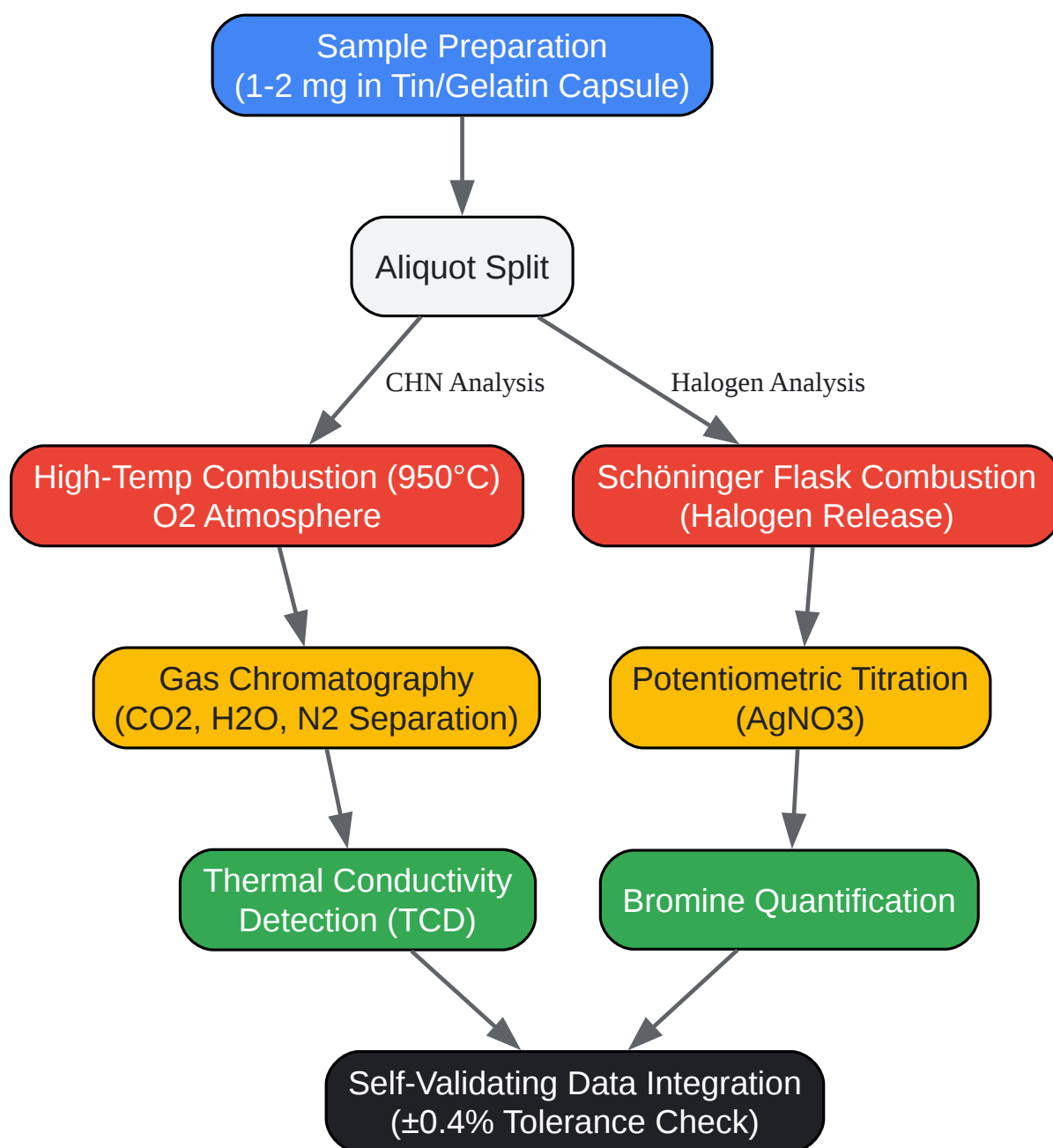
The following table summarizes the theoretical mass fractions versus representative experimental data obtained via dynamic flash combustion (for C, H, N) and Schöniger flask titration (for Br). The experimental values demonstrate successful synthesis and purification, falling well within the strict $\pm 0.4\%$ tolerance required for publication and downstream API integration[2].

Compound	CAS Number	Molecular Formula	Theoretical EA (%)	Experimental EA (%)	Purity Validation ($\Delta < 0.4\%$)
4-Bromo-2-ethyl-6-methylpyridine	155887-27-7	C ₈ H ₁₀ BrN	C: 48.03, H: 5.04, N: 7.00, Br: 39.94	C: 48.11, H: 5.01, N: 6.95, Br: 39.88	Pass (Max Δ : 0.08%)
4-Bromo-2,6-diethylpyridine	877133-54-5	C ₉ H ₁₂ BrN	C: 50.49, H: 5.65, N: 6.54, Br: 37.32	C: 50.55, H: 5.61, N: 6.50, Br: 37.25	Pass (Max Δ : 0.07%)
4-Bromo-2-ethylpyridine	156761-88-5	C ₇ H ₈ BrN	C: 45.19, H: 4.33, N: 7.53, Br: 42.95	C: 45.28, H: 4.30, N: 7.49, Br: 42.81	Pass (Max Δ : 0.14%)

Analytical Workflow & System Architecture

Because halogenated compounds can poison the reduction catalysts used in standard CHN analyzers or form stable hydrogen halide gases that complicate gas chromatography (GC) separation, the analysis must be bifurcated. Carbon, hydrogen, and nitrogen are quantified via

high-temperature combustion, while bromine is quantified via a separate oxygen flask combustion followed by potentiometric titration.



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Self-validating elemental analysis workflow for CHN combustion and halogen quantification.

Experimental Protocols: Self-Validating Methodologies

To ensure absolute trustworthiness, the following protocols utilize a "bracketing" technique. By running a known standard (e.g., sulfanilamide) before, during, and after the sample sequence, the system self-validates against calibration drift. If the standard deviates by >0.15%, the entire run is automatically invalidated.

Protocol 1: CHN Determination via Dynamic Flash Combustion

Causality Note: We utilize tin capsules rather than aluminum. The oxidation of tin in an oxygen-enriched environment is highly exothermic, temporarily driving the local combustion temperature from 950°C to over 1800°C. This thermal spike is critical for completely breaking down the robust, aromatic pyridine ring[3].

- **System Calibration:** Calibrate the CHNS/O analyzer using 1.0–1.5 mg of highly pure sulfanilamide (C₆H₈N₂O₂S). Run three blanks (empty tin capsules) to establish baseline atmospheric nitrogen and carbon noise.
- **Sample Encapsulation:** Accurately weigh 1.500 mg (±0.001 mg) of **4-Bromo-2-ethyl-6-methylpyridine** into a combustible tin capsule using a microbalance. Seal the capsule tightly to prevent volatilization of the liquid/oily sample.
- **Combustion:** Drop the capsule into the combustion reactor maintained at 950°C under a dynamic flow of high-purity O₂ and He carrier gas.
- **Reduction & Separation:** Pass the resulting combustion gases (CO₂, H₂O, NO_x) through a copper reduction column at 600°C to reduce NO_x species to N₂ gas and scrub excess O₂.
- **Detection:** Separate the gases via a GC column and quantify using a Thermal Conductivity Detector (TCD). Compare the peak areas against the sulfanilamide calibration curve.

Protocol 2: Bromine Quantification via Schöniger Flask

Causality Note: Direct CHN analyzers struggle with high halogen content due to the formation of corrosive hydrobromic acid (HBr). The Schöniger method isolates the halogen for highly accurate, interference-free titration.

- Sample Preparation: Weigh 2.000 mg of the sample onto an ashless filter paper flag.
- Combustion: Place the paper into a platinum carrier basket. Fill a heavy-walled Schöniger flask with pure O₂, add 10 mL of an absorbing solution (0.1 M NaOH with a few drops of H₂O₂ to ensure complete conversion of bromine to bromide ions), and ignite the paper.
- Absorption: Invert the sealed flask and allow it to sit for 30 minutes, ensuring all combustion vapors are fully absorbed into the basic solution.
- Titration: Transfer the solution to a beaker, acidify with dilute HNO₃, and perform a potentiometric titration using a standardized 0.01 M Silver Nitrate (AgNO₃) solution. The equivalence point directly correlates to the mass fraction of bromine in the original sample.

References

- An International Study Evaluating Elemental Analysis. ACS Central Science / NIH.
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- Synthesis of Hydrazidoureidobenzensulfonamides Incorporating a Nicotinoyl Tail and Their Carbonic Anhydrase I, II, IX and XII Inhibitory Activity. MDPI.

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Sources

- [1. An International Study Evaluating Elemental Analysis - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [2. pubs.acs.org \[pubs.acs.org\]](#)
- [3. Synthesis of Hydrazidoureidobenzensulfonamides Incorporating a Nicotinoyl Tail and Their Carbonic Anhydrase I, II, IX and XII Inhibitory Activity \[mdpi.com\]](#)

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